A Comparative Cost-Effectiveness Analysis of Fibular Fixation Implants

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The surgical treatment of distal fibula fractures is a common orthopedic procedure, yet the choice of fixation implant remains a subject of clinical and economic debate. The selection of an implant—ranging from conventional plates and screws to intramedullary nails and modern locking plates—carries significant implications for patient outcomes, complication rates, and overall healthcare costs. This guide provides an objective comparison of the cost-effectiveness of different fibular fixation implants, supported by experimental data and detailed methodologies, to inform research and clinical decision-making.

Data Summary: A Quantitative Comparison of Fibular Fixation Implants

The following tables summarize the quantitative data on the costs and clinical effectiveness of various fibular fixation implants, including intramedullary nails, conventional one-third tubular plates, and pre-contoured anatomic locking plates. Data is synthesized from multiple studies to provide a comparative overview.

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Table 1: Cost Comparison of Fibular Fixation Implants

Implant Type	Average Implant Cost (USD)	Average Total Procedure Cost (USD)	Notes
Intramedullary Nail	Higher upfront cost than plates	May be lower long-term due to fewer complications	A 2021 cost-effectiveness analysis found intramedullary nails to be cost-effective in the short and long term compared to plates and screws.[1]
Anatomic Locking Plate	$747 - $800 more than tubular plates	$586 more expensive on average than conventional plates	Locking plates are associated with a higher initial cost.[2][3][4]
One-Third Tubular Plate	$91	Lower	The use of one-third tubular plates can result in significant cost savings, potentially up to nearly $40 million annually in the United States.[3]
Absorbable Implants (SR-PGA/SR-PLLA)	Varies	Lower than metallic implants in some studies	One study found absorbable fixation devices to be more economical than metallic implants, though patient demographics may have influenced this result.[5]

Table 2: Clinical Effectiveness and Outcomes

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Implant Type	Complication Rate	Union Rate	Functional Outcome (OMAS/AOFAS Scores)	Hardware Removal Rate
Intramedullary Nail	Lower than plates (e.g., wound dehiscence)[1]	Similar to plates[6]	No significant difference compared to plates[6][7]	Lower than plates
Anatomic Locking Plate	Higher risk of deep infection and overall complications compared to conventional plates in some studies.[2][8]	No significant difference between plating groups[2]	Similar radiographic outcomes to conventional plates[2]	Higher than tubular plates in some cohorts[8]
One-Third Tubular Plate	Lower overall wound complication risk.[9]	Similar to locking plates	Similar to locking plates[2]	Lower than locking plates in some studies[4][8]
Non-Operative Treatment	No surgical complications, but risk of non-union or malunion.	Dependent on fracture stability.	For stable isolated type B fractures, long-term outcomes are similar to operative treatment.[10]	Not applicable

OMAS: Olerud-Molander Ankle Score; AOFAS: American Orthopaedic Foot and Ankle Society score.

Experimental Protocols and Methodologies

The findings presented in this guide are based on various study designs, including randomized controlled trials (RCTs), retrospective cohort studies, and decision-analytic models. The

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methodologies employed in these studies are crucial for interpreting the cost-effectiveness data.

Study Designs:

- Cost-Effectiveness Analysis using Decision-Analytic Models: This common methodology synthesizes data from multiple sources on costs, probabilities of clinical events (e.g., infection, non-union), and patient outcomes (e.g., quality-adjusted life years, or QALYs).[1] A decision tree is often used to model the different treatment pathways and their associated costs and outcomes over a specific time horizon (e.g., one year to a lifetime).

- Retrospective Cohort Studies: These studies analyze existing patient data to compare the outcomes and costs of different implant types used in real-world clinical practice.[2] Hospital billing records are often used to calculate costs, while patient charts provide data on clinical outcomes like infection rates and time to union.

- Systematic Reviews and Meta-Analyses of Randomized Controlled Trials (RCTs): These studies collect and statistically analyze the results of multiple RCTs to provide a high level of evidence. They compare outcomes such as patient-reported functional measures, complication rates, and union rates between different fixation methods.[6]

Key Outcome Measures:

- Costs: These are typically evaluated from the healthcare system's perspective and include direct costs of the implant, surgical procedure costs (including operating room time), hospital stay, and costs associated with managing complications and subsequent surgeries (e.g., hardware removal).[1][2][11]

- Clinical Effectiveness: This is measured through a variety of metrics:

  - Union Rates: Radiographic assessment of fracture healing.

  - Complication Rates: Including surgical site infections, wound dehiscence, implant failure, and nerve injury.[2][7][8]

  - Functional Outcome Scores: Patient-reported outcome measures (PROMs) such as the Olerud-Molander Ankle Score (OMAS) and the American Orthopaedic Foot and Ankle

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Society (AOFAS) ankle-hindfoot score are commonly used to assess pain, stiffness, and function.[6][10]

- Quality-Adjusted Life Years (QALYs): A measure of disease burden that combines both the quality and quantity of life lived. One QALY is equivalent to one year in perfect health. This is a key metric in formal cost-effectiveness analyses.[1]

Surgical Protocol: Open Reduction and Internal Fixation (ORIF) of the Fibula

The general surgical procedure for open reduction and internal fixation (ORIF) of a fibular fracture involves:

- Anesthesia: The patient is placed under general or regional anesthesia.
- Incision: A surgical incision is made over the outer aspect of the ankle to expose the fractured fibula.
- Fracture Reduction: The surgeon realigns the fractured bone fragments into their normal anatomical position.
- Internal Fixation: The chosen implant (plate and screws or an intramedullary nail) is used to hold the bone fragments in place while they heal.
- Closure: The incision is closed with sutures or staples.

Visualizing the Analysis and Decision Pathways

To better understand the logical flow of a cost-effectiveness analysis and the clinical decision-making process, the following diagrams are provided.

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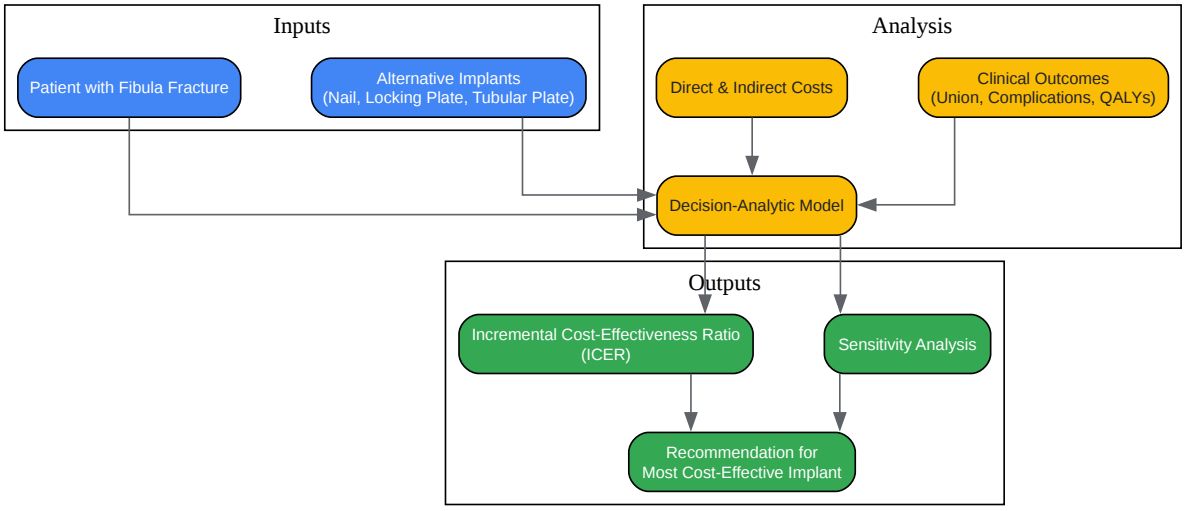

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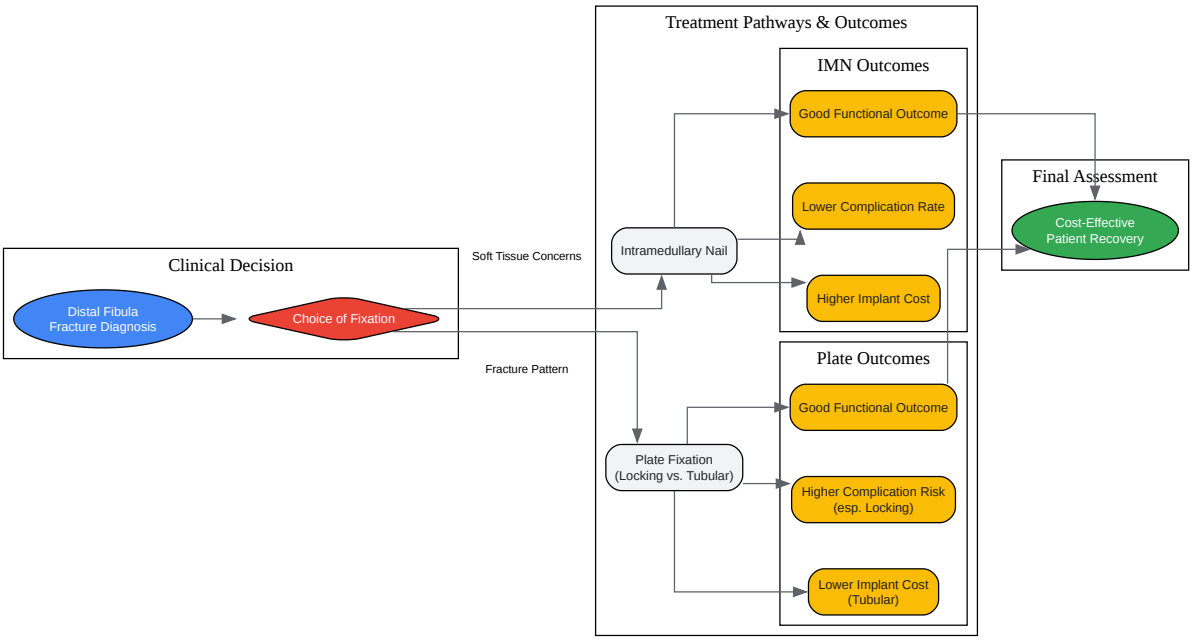

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